

Chemical structure and IUPAC name of 2-Hydroxy-3-Trifluoromethylpyridine

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Compound of Interest

Compound Name: 2-Hydroxy-3-Trifluoromethylpyridine

Cat. No.: B050829

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An In-depth Technical Guide to **2-Hydroxy-3-Trifluoromethylpyridine**

Introduction

2-Hydroxy-3-Trifluoromethylpyridine, also known by its CAS Number 22245-83-6, is a fluorinated heterocyclic compound of significant interest to the chemical and pharmaceutical industries.[1][2] Its structure, incorporating both a 2-pyridone scaffold and a trifluoromethyl group, imparts a unique combination of stability and reactivity.[1] This makes it a valuable building block and intermediate in a wide range of applications, from the synthesis of bioactive ingredients for drug discovery to its use as a specialized ligand in transition-metal catalysis.[2][3][4] The trifluoromethyl substituent is crucial as it can tune the molecule's metal-binding affinity and improve regioselectivity in catalytic reactions.[2][4] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key applications for professionals in research and development.

Chemical Structure and IUPAC Name

2-Hydroxy-3-Trifluoromethylpyridine exists in tautomeric equilibrium with its pyridin-2-one form. This equilibrium is a characteristic feature of 2-hydroxypyridines. The International Union of Pure and Applied Chemistry (IUPAC) recognizes both forms.

- Preferred IUPAC Name: 3-(Trifluoromethyl)pyridin-2-ol[5]

- Other IUPAC Names: 3-(Trifluoromethyl)-1H-pyridin-2-one[6], 3-(Trifluoromethyl)pyridin-2(1H)-one[6][7]
- Common Synonyms: 3-(Trifluoromethyl)-2-pyridone[6][8], 2-Hydroxy-3-(trifluoromethyl)pyridine[6]

The chemical structure is depicted below:

Chemical Structure of 3-(Trifluoromethyl)pyridin-2-ol

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Caption: 2D structure of **2-Hydroxy-3-Trifluoromethylpyridine**.

Physicochemical and Safety Data

The key properties of **2-Hydroxy-3-Trifluoromethylpyridine** are summarized below, providing essential data for its handling, storage, and application in experimental settings.

Physical and Chemical Properties

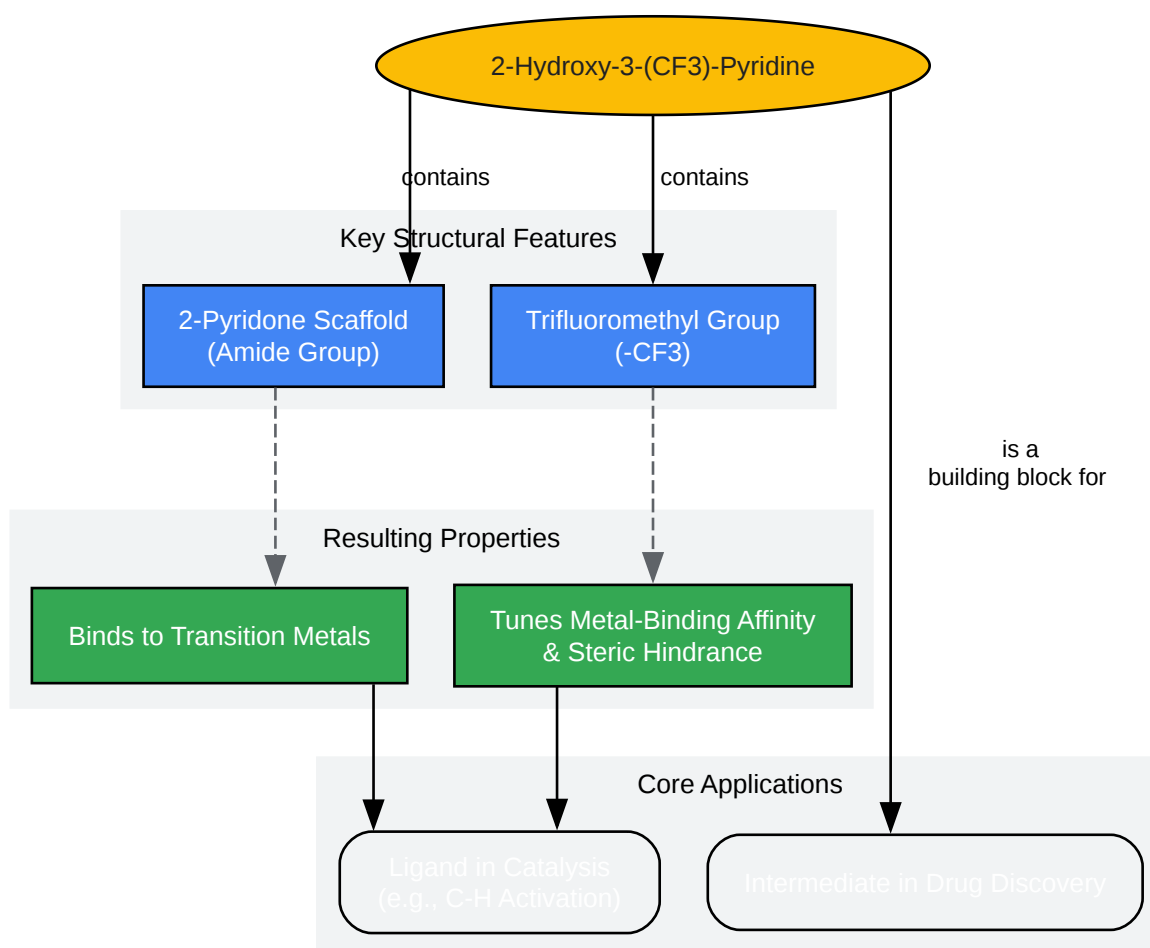
Property	Value	Reference
CAS Number	22245-83-6	[2] [3] [5] [6]
Molecular Formula	C6H4F3NO	[1] [2] [5] [7]
Molecular Weight	163.1 g/mol	[2] [7]
Physical Form	White powder / Off-white crystalline powder	[1] [3]
Melting Point	150 - 155 °C	[1] [2]
Boiling Point	254.4 ± 35.0 °C at 760 mmHg	[1]
Density	1.4 ± 0.1 g/cm ³	[1]
Purity	≥97%	[2] [9]
InChI Key	JHDCDEHVUADNKQ-UHFFFAOYSA-N	[5] [9]
SMILES	<chem>C1=CNC(=O)C(=C1)C(F)(F)F</chem>	[6]
Storage	Inert atmosphere, room temperature	[9]

Safety and Hazard Information

Identifier	Information	Reference
GHS Pictogram	GHS07 (Exclamation mark)	[9]
Signal Word	Warning	[9]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[9]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	[9]

Applications in Research and Development

The unique electronic and structural properties of this molecule make it a versatile tool in both medicinal chemistry and materials science.



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Caption: Logical relationship between the structure and applications.

Intermediate for Drug Discovery

The trifluoromethylpyridine motif is a key structural element in numerous active pharmaceutical ingredients (APIs).^[10] **2-Hydroxy-3-trifluoromethylpyridine** serves as a crucial reactant in the synthesis of more complex bioactive molecules.^{[3][4]} For instance, it is used to synthesize Pyrido[2,3-b]pyrazines, which have been investigated as TRPV1 (Transient Receptor Potential Vanilloid 1) antagonists.^{[3][4]} The 2-pyridone core is also found in drugs like Doravirine, a non-nucleoside reverse transcriptase inhibitor for treating AIDS, and in compounds evaluated as neuropeptide-Y receptor Y5 antagonists for obesity treatment.^[2]

Ligand in Catalytic Reactions

In the field of organic synthesis, the compound is widely employed as a ligand in catalytic reactions.[2][3][4] The amide group of the 2-pyridone ring can bind to transition metals, forming stable five- or six-membered ring intermediates.[2][3][4] This property is exploited in reactions such as directed C-H activation at the meta-position. The presence of the electron-withdrawing trifluoromethyl group modifies the ligand's electronic properties and provides steric hindrance, which can enhance reaction efficiency and regioselectivity.[2][4]

Experimental Protocol: Synthesis

A representative experimental protocol for the synthesis of **2-Hydroxy-3-trifluoromethylpyridine** is detailed below, based on the trifluoromethylation of 2-hydroxypyridine.[4]

Materials and Reagents

- 2-Hydroxypyridine
- Ferrocene
- Dimethyl sulfoxide (DMSO)
- 3.0 mol/L Trifluoromethyl iodide in DMSO
- 30% Aqueous hydrogen peroxide solution
- 2,2,2-Trifluoroethanol (for internal standard)
- Argon gas

Synthesis Workflow

The following diagram outlines the key steps of the synthesis process.



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Caption: Experimental workflow for the synthesis of the title compound.

Detailed Procedure

- Preparation: Accurately weigh 2-hydroxypyridine (0.19 g, 2.0 mmol) and ferrocene (0.11 g, 0.6 mmol) and place them in a dry, two-necked flask.[4] Purge the flask and replace the atmosphere with argon.[4]
- Reagent Addition: Sequentially add dimethyl sulfoxide (8.0 mL), a 3.0 mol/L solution of trifluoromethyl iodide in DMSO (2.0 mL), and 30% aqueous hydrogen peroxide (0.4 mL) to the flask.[4]
- Reaction: Stir the reaction mixture for 20 minutes at a temperature of 40 °C to 50 °C.[4]
- Confirmation and Isolation: After the reaction is complete, cool the mixture to room temperature.[4] The formation of the product can be confirmed by ¹⁹F-NMR analysis using 2,2,2-trifluoroethanol as an internal standard, which typically shows a yield of around 64%. [4]
- Purification: Following subsequent processing and purification steps, the final product, **2-hydroxy-3-trifluoromethylpyridine**, is obtained as a white solid with an isolated yield of approximately 50%. [3]
- Structural Verification: The structure of the product is confirmed using analytical techniques including ¹H-NMR, ¹³C-NMR, ¹⁹F-NMR, and mass spectrometry.[3]

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